

troubleshooting unexpected results with CDK2-IN-4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CDK2-IN-4

Cat. No.: B606570

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Technical Support Center: CDK2-IN-4

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **CDK2-IN-4**. The information is designed to help address unexpected results and optimize experimental outcomes.

Quantitative Data Summary

The following tables summarize the key quantitative data for **CDK2-IN-4**, providing a quick reference for its biochemical activity and physical properties.

Table 1: Biochemical Activity of **CDK2-IN-4**

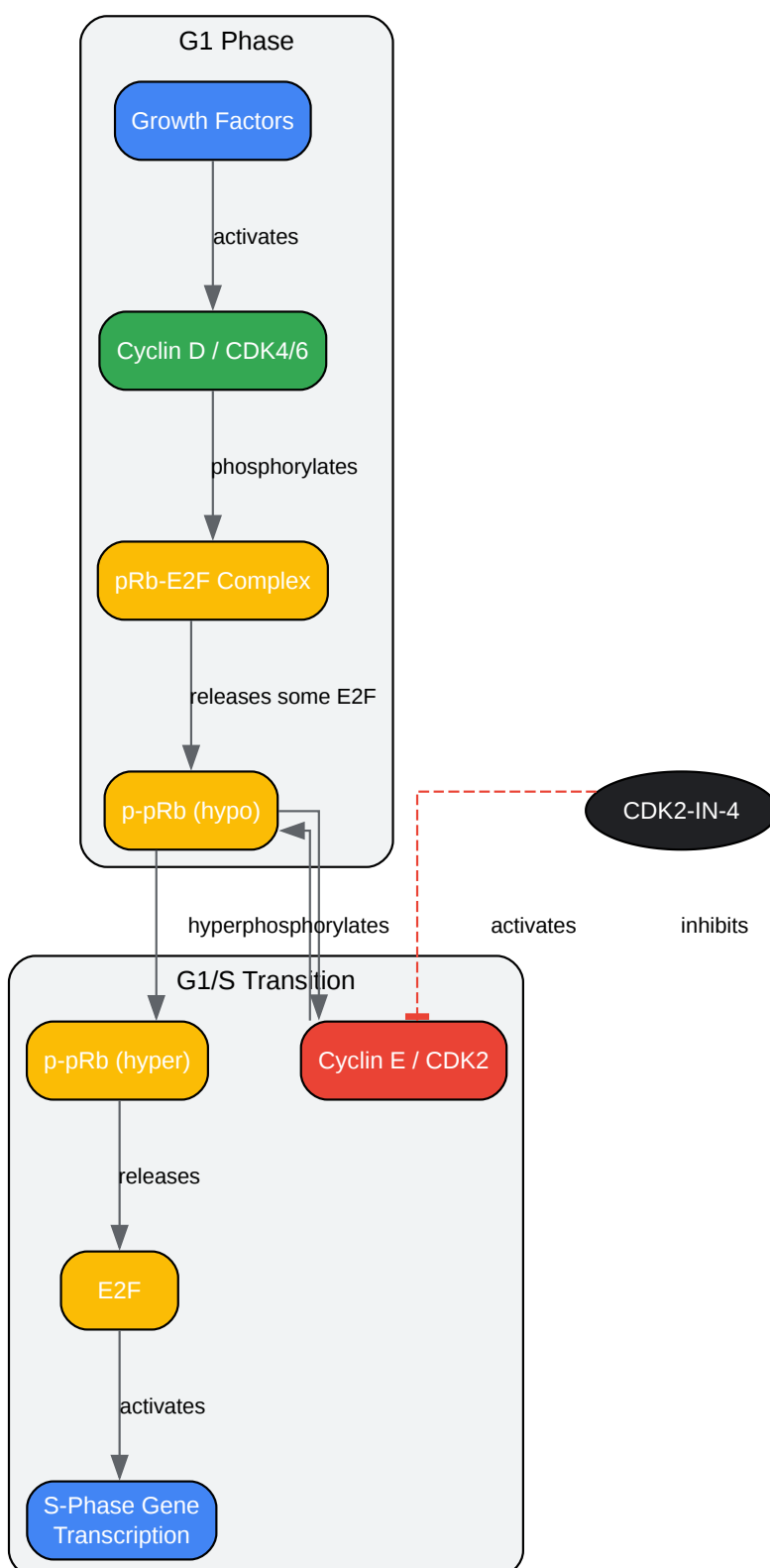
Target	IC50	Selectivity vs. CDK1/cyclin B	Assay Type
CDK2/cyclin A	44 nM	~2000-fold	Biochemical
CDK1/cyclin B	86 µM	-	Biochemical
A2058 cell line	> 100 µM	-	Cell-based

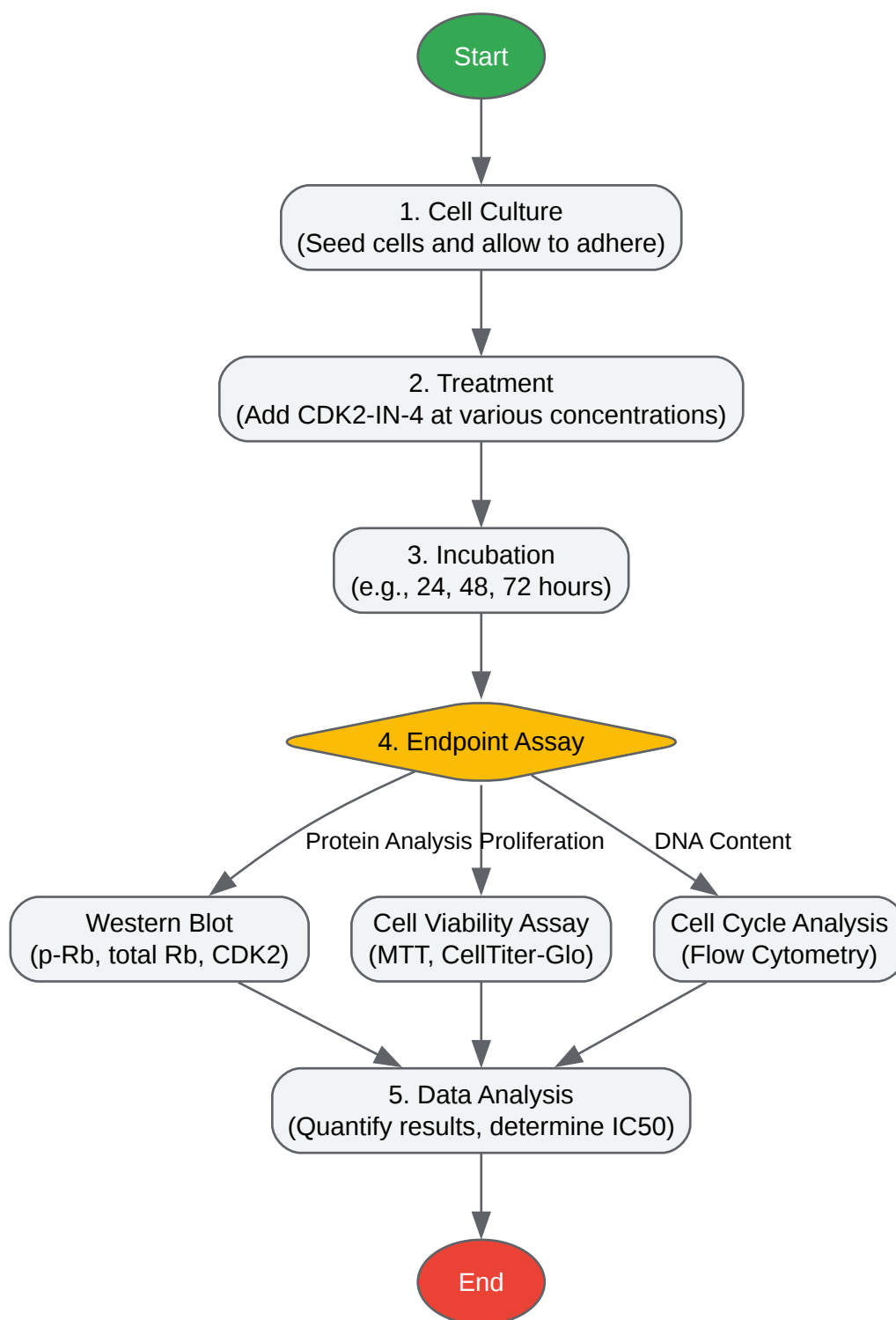
Table 2: Physical and Chemical Properties of **CDK2-IN-4**

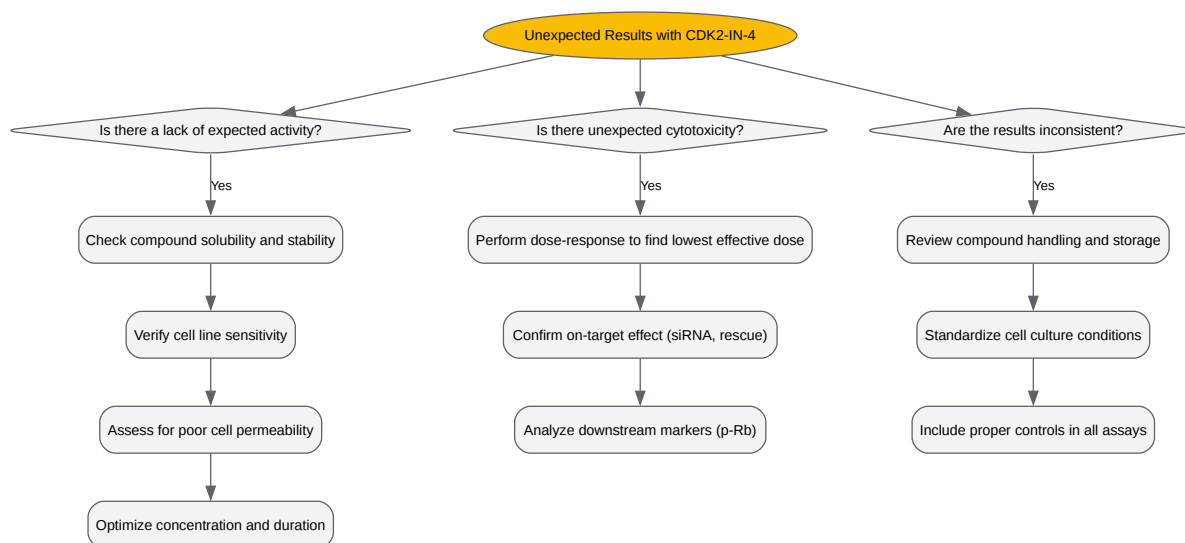
Property	Value
Molecular Formula	C ₂₃ H ₁₈ N ₆ O ₂ S
Molecular Weight	442.49 g/mol
Solubility	DMSO: ≥ 19.83 mg/mL (44.81 mM)

Signaling Pathway and Experimental Workflow Diagrams

CDK2 Signaling Pathway







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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com